

Spectroscopic Characterization Guide: 4-Bromo-3,5-dimethylbenzoic Acid

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Compound of Interest

Compound Name: 4-Bromo-3,5-dimethylbenzoic acid

CAS No.: 7697-32-7

Cat. No.: B2775547

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Executive Summary & Chemical Context

In the realm of medicinal chemistry, **4-Bromo-3,5-dimethylbenzoic acid** serves as a high-value pharmacophore scaffold.^[1] Its value lies in its molecular symmetry and the steric crowding around the bromine handle. The two ortho-methyl groups (positions 3 and 5) create a steric pocket that influences both the reactivity of the bromine in cross-coupling reactions (e.g., Suzuki-Miyaura) and the solubility profile of the carboxylic acid tail.

This guide provides a rigorous breakdown of the spectroscopic signatures required to validate this compound. Unlike simple benzoic acids, the symmetry of the 3,5-dimethyl substitution pattern simplifies the NMR spectrum but requires careful integration analysis to distinguish it from its isomers (e.g., 4-bromo-2,5-dimethylbenzoic acid).

Chemical Identity^[2]^[3]

- IUPAC Name: **4-Bromo-3,5-dimethylbenzoic acid**
- CAS Number: 7697-32-7^[2]

- Molecular Formula: $C_9H_9BrO_2$ [2][3]
- Molecular Weight: 229.07 g/mol [3]
- Symmetry Element:

axis passing through C1 and C4.

Structural Logic & Symmetry Analysis

Before analyzing the spectra, one must understand the theoretical prediction. The molecule possesses a plane of symmetry running through the carboxylic acid, the benzene ring center, and the bromine atom.

- Proton Equivalence: The protons at positions 2 and 6 are chemically equivalent. The protons on the two methyl groups (positions 3 and 5) are chemically equivalent.
- Carbon Equivalence: C2 is equivalent to C6; C3 is equivalent to C5.

Senior Scientist Insight: If your 1H NMR spectrum shows two aromatic signals or two distinct methyl signals, your sample is impure or isomeric (likely the 2,5-dimethyl isomer). A pure sample must show clean singlets due to this symmetry.

Spectroscopic Data Standards

A. Nuclear Magnetic Resonance (NMR)

Solvent Note: While $CDCl_3$ is standard, this compound is a carboxylic acid with moderate lipophilicity. $DMSO-d_6$ is the recommended solvent for characterization to prevent dimerization of the acid and ensure the $-COOH$ proton is visible (often broad or missing in $CDCl_3$ due to exchange).

Table 1: 1H NMR Diagnostic Signals (400 MHz, $DMSO-d_6$)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Structural Insight
13.0 - 13.2	Broad Singlet (br s)	1H	-COOH	Highly deshielded acidic proton. May be invisible if "wet" solvent is used.
7.70 - 7.75	Singlet (s)	2H	Ar-H (C2, C6)	Equivalence confirms symmetry. Lack of coupling (d/t) rules out 2,3- or 3,4-substitution.
2.40 - 2.45	Singlet (s)	6H	Ar-CH ₃ (C3, C5)	Integration of 6H vs 2H aromatic is the key purity check.

Table 2: ¹³C NMR Diagnostic Signals (100 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Carbon Type	Assignment	Notes
167.0 - 168.0	Quaternary (C=O)	-COOH	Typical benzoic acid carbonyl.
138.0 - 139.0	Quaternary	C3, C5 (C-Me)	Deshielded by methyls and ring current.
130.0 - 132.0	Quaternary	C4 (C-Br)	Ipso carbon. Distinctive shift due to heavy atom effect (Br).
128.0 - 129.0	Methine (CH)	C2, C6	Equivalent aromatic carbons.
127.0 - 128.0	Quaternary	C1 (C-COOH)	Attachment point for acid.
23.0 - 24.0	Methyl (CH ₃)	-CH ₃	Aliphatic methyls.

B. Mass Spectrometry (MS)

The presence of Bromine provides a definitive "fingerprint" due to the natural abundance of isotopes ⁷⁹Br (50.7%) and ⁸¹Br (49.3%).

Table 3: Mass Spectrum Fragmentation (EI/ESI)

m/z Value	Ion Identity	Relative Intensity	Diagnostic Value
228 / 230	$[M]^+$ or $[M+H]^+$	~1:1 Ratio	Critical: The "Twin Peak" signature confirms the presence of one Bromine atom.
211 / 213	$[M - OH]^+$	~1:1 Ratio	Loss of hydroxyl group (acylium ion formation).
149	$[M - Br]^+$	High	Loss of Bromine. The isotope pattern disappears here (single peak).
105	$[M - Br - CO_2]^+$	High	Aryl cation (dimethylphenyl cation).

C. Infrared Spectroscopy (IR)

- 3300 - 2500 cm^{-1} : O-H stretch (Carboxylic Acid). Very broad, often "hairy" appearance overlapping C-H stretches.
- 1680 - 1700 cm^{-1} : C=O stretch. Strong, sharp band.
- ~550 - 650 cm^{-1} : C-Br stretch. Fingerprint region confirmation.

Experimental Protocols & Workflow

Protocol 1: NMR Sample Preparation (The "Dry" Method)

Context: Carboxylic acids exchange protons with residual water in deuterated solvents, broadening the -COOH peak and confusing integration.

- Selection: Use DMSO- d_6 ampoules (100% isotopic purity) rather than a stock bottle to minimize water content.

- Concentration: Dissolve ~10-15 mg of sample in 0.6 mL solvent. High concentration favors dimer formation; low concentration favors monomer. For sharp peaks, aim for 10 mg.
- Shimming: Due to the methyl groups, rotational sidebands can sometimes interfere. Ensure rigorous shimming of the Z1 and Z2 coils.

Protocol 2: Purity Assessment via Isotope Pattern

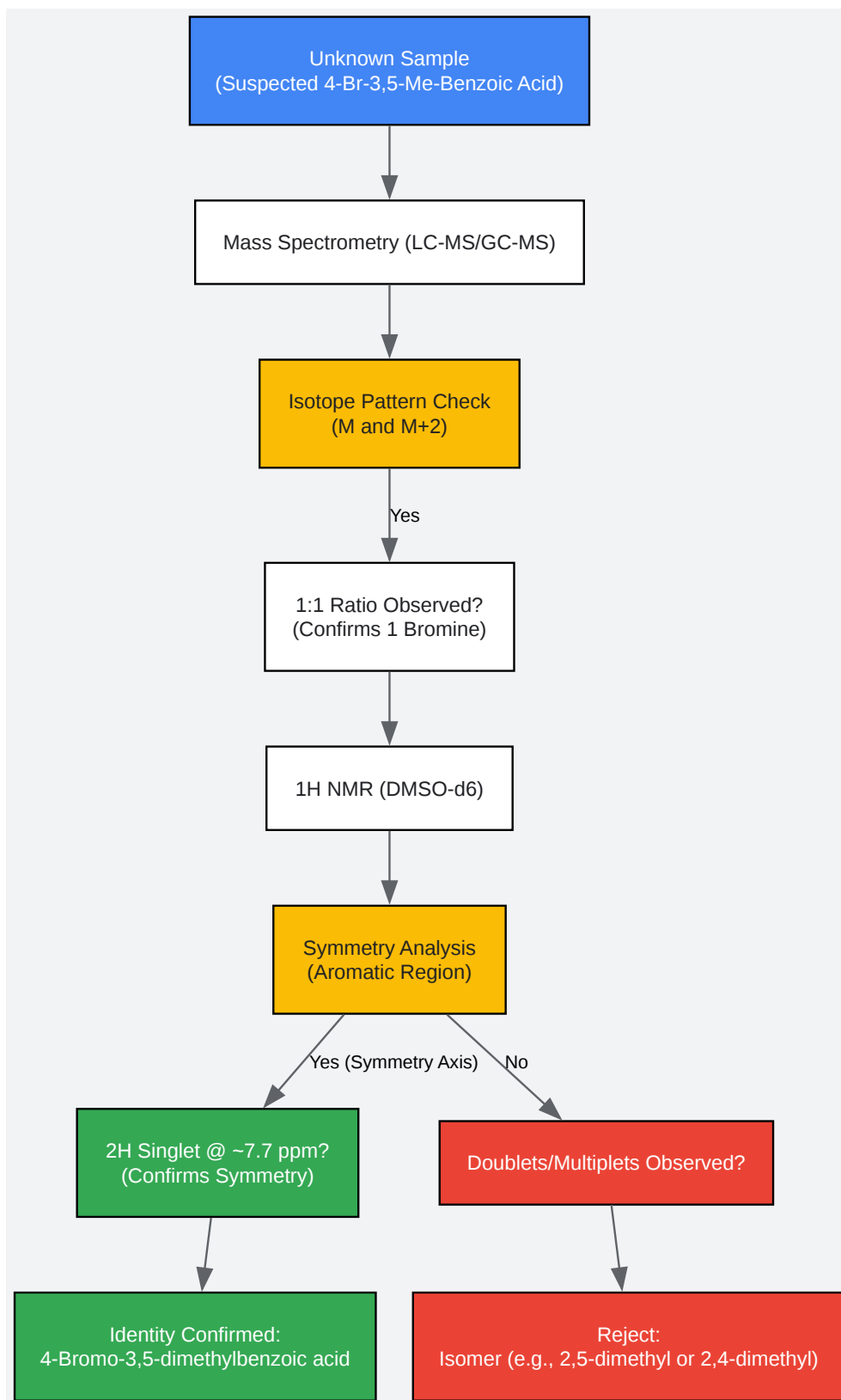
When analyzing LC-MS data for this compound, do not rely on a single mass extraction.

- Extract Ion Chromatogram (XIC) for both m/z 229 and 231 (in positive mode) or 227 and 229 (in negative mode).
- Validation Rule: The retention time for both masses must be identical. Any deviation suggests a co-eluting impurity (non-brominated).

Visualizations

Diagram 1: Structural Elucidation Logic Flow

This diagram illustrates the decision matrix a scientist should follow to confirm the identity of **4-Bromo-3,5-dimethylbenzoic acid**, distinguishing it from isomers.

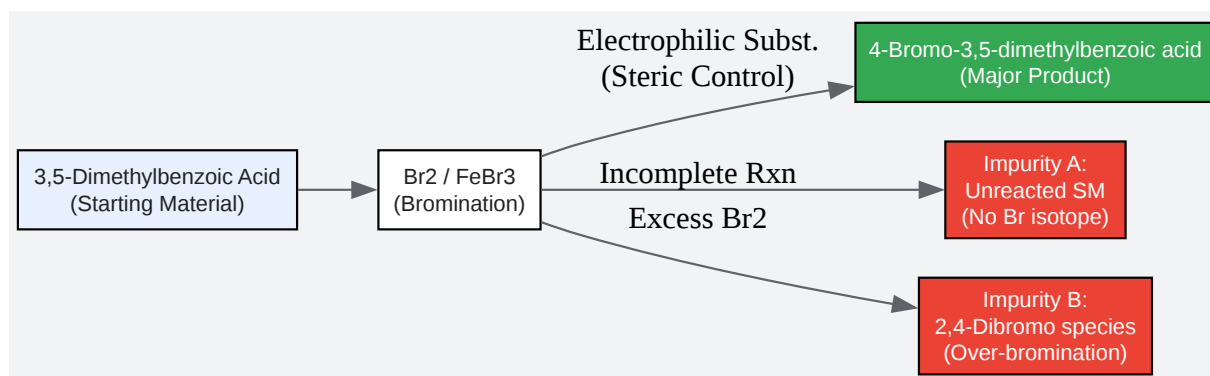


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Caption: Logical workflow for confirming the structure of **4-Bromo-3,5-dimethylbenzoic acid** using MS isotope patterns and NMR symmetry rules.

Diagram 2: Synthesis & Impurity Origin

Understanding the synthesis helps anticipate impurities (e.g., unbrominated starting material or dibrominated byproducts).



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Caption: Synthetic pathway highlighting potential impurities. The steric hindrance at C4 usually prevents poly-bromination, but unreacted starting material is a common contaminant.

References

- Sigma-Aldrich.Product Specification: **4-Bromo-3,5-dimethylbenzoic acid** (CAS 7697-32-7). Merck KGaA.[4] [Link](#)
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